

(4-Chlorobenzyl)hydrazine dihydrochloride safety and handling precautions

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Compound of Interest

Compound Name: (4-Chlorobenzyl)hydrazine
dihydrochloride

Cat. No.: B1486607

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An In-Depth Technical Guide for the Safe Handling of **(4-Chlorobenzyl)hydrazine Dihydrochloride**

Introduction: Navigating the Chemistry and Hazards of a Potent Moiety

(4-Chlorobenzyl)hydrazine dihydrochloride is a substituted hydrazine derivative of significant interest to researchers in medicinal chemistry and drug development. As with many hydrazine-containing compounds, its utility as a synthetic intermediate is predicated on the high reactivity of the hydrazine functional group. However, this same reactivity necessitates a profound understanding and rigorous implementation of safety protocols. Hydrazines as a class are recognized for their potential toxicity, carcinogenicity, and, in some forms, instability.^{[1][2][3]}

This guide provides a comprehensive framework for the safe handling, use, and disposal of **(4-Chlorobenzyl)hydrazine dihydrochloride** in a laboratory setting. It is designed for professionals who are committed to upholding the highest standards of safety, ensuring the protection of personnel, the integrity of research, and environmental compliance. The protocols and principles outlined herein are synthesized from established safety data for hydrazine dihydrochloride and the broader class of hydrazine derivatives, providing a conservative and robust safety paradigm in the absence of exhaustive data for this specific molecule.

Table 1: Compound Identification

Identifier	Value	Source
Chemical Name	(4-Chlorobenzyl)hydrazine dihydrochloride	[4] [5] [6]
CAS Number	1185303-65-4	[4] [5] [6]
Molecular Formula	C ₇ H ₁₁ Cl ₃ N ₂	[4] [5] [6]

| Molecular Weight | 229.53 g/mol |[\[4\]](#)[\[5\]](#) |

Section 1: Comprehensive Hazard Identification and Risk Assessment

The primary hazards associated with **(4-Chlorobenzyl)hydrazine dihydrochloride** are extrapolated from its parent compound, hydrazine dihydrochloride. The presence of the hydrazine moiety is the principal driver of its toxicological profile.

1.1 Toxicological Profile

(4-Chlorobenzyl)hydrazine dihydrochloride is classified as highly toxic and a suspected human carcinogen.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) Exposure can occur via inhalation, dermal absorption, and ingestion, with all routes presenting a significant risk.

- **Acute Toxicity:** Toxic if swallowed, in contact with skin, or if inhaled.[\[7\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#) Acute symptoms of exposure to hydrazines can include severe irritation of the eyes, nose, and throat, as well as systemic effects such as dizziness, headache, nausea, pulmonary edema, seizures, and coma.[\[2\]](#)[\[12\]](#)
- **Skin Corrosion/Irritation:** While specific data is lacking, hydrazine itself is highly corrosive and can cause severe skin burns.[\[1\]](#)[\[2\]](#)[\[12\]](#) This compound should be handled as a potential skin irritant.[\[13\]](#)
- **Skin Sensitization:** May cause an allergic skin reaction upon repeated contact.[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Once an individual is sensitized, subsequent exposures to even minute quantities can elicit a significant allergic response.

- **Carcinogenicity:** Classified as a Category 1B carcinogen, meaning it is presumed to have carcinogenic potential for humans.^{[7][8][10]} This classification necessitates stringent controls to minimize any potential for exposure. Hydrazine itself is handled as a carcinogen with extreme caution.^[12]
- **Target Organ Toxicity:** Chronic exposure may lead to damage to the liver and kidneys.^{[9][12]}

1.2 Physicochemical Hazards

While the dihydrochloride salt form is generally more stable than anhydrous hydrazine, the potential for hazardous reactions remains.

- **Reactivity:** Hydrazine and its salts are strong reducing agents.^[14] They can react violently with strong oxidizing agents, acids, and certain metal oxides.^[14] Such reactions can be exothermic and may generate gas, leading to a risk of fire or explosion in sealed containers.
- **Thermal Decomposition:** When heated to decomposition, it can release toxic and irritating gases, including nitrogen oxides (NO_x) and hydrogen chloride gas.^{[8][15]}

1.3 Environmental Hazards

This compound is classified as very toxic to aquatic life with long-lasting effects.^{[7][8][9][11]} All releases to the environment must be strictly avoided.

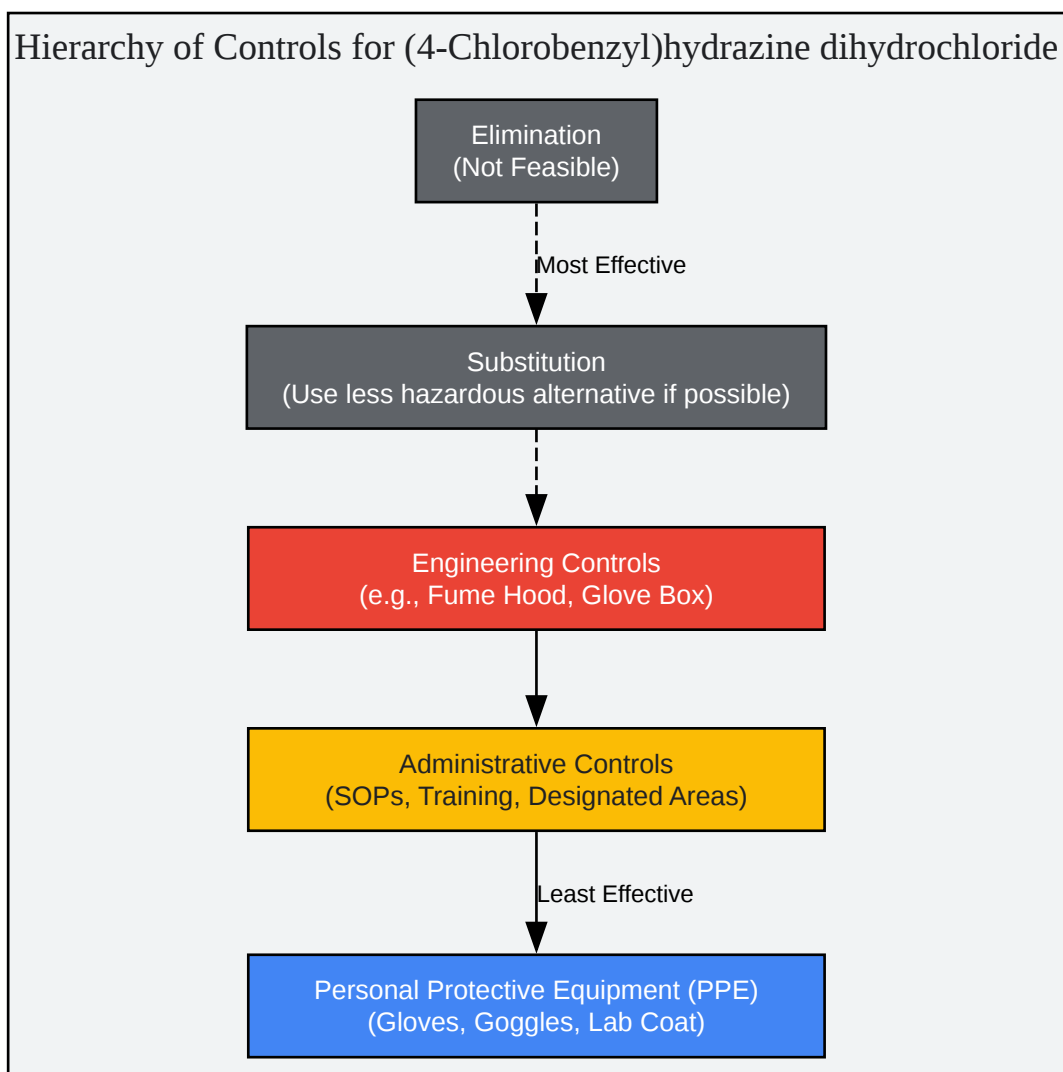
Table 2: GHS Hazard Classification Summary (based on Hydrazine Dihydrochloride)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[7][10]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin[7][10]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled[7][10]
Skin Sensitization	1	H317: May cause an allergic skin reaction[7][10]
Carcinogenicity	1B	H350: May cause cancer[7][10]
Aquatic Hazard, Acute	1	H400: Very toxic to aquatic life

| Aquatic Hazard, Chronic | 1 | H410: Very toxic to aquatic life with long lasting effects[7][10] |

Section 2: Hierarchy of Controls: From Engineering Solutions to Personal Protection

A multi-layered approach to safety, known as the hierarchy of controls, is essential. This hierarchy prioritizes engineering and administrative controls to minimize reliance on personal protective equipment (PPE).



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Caption: The Hierarchy of Controls prioritizes safer systems over procedural reliance.

2.1 Engineering Controls

These are the primary defense against exposure and are non-negotiable when handling this compound.

- Chemical Fume Hood: All handling of **(4-Chlorobenzyl)hydrazine dihydrochloride** solid and its solutions must be conducted inside a certified chemical fume hood to control inhalation exposure.^{[1][2]} The fume hood sash should be kept as low as possible during manipulations.

- Ventilation: Ensure adequate general laboratory ventilation to complement the local exhaust of the fume hood.[9]
- Safety Equipment: An eyewash station and a safety shower must be readily accessible and tested regularly.[8][9]

2.2 Administrative Controls

- Designated Area: A specific area within the laboratory should be designated for the storage and handling of this compound and other Particularly Hazardous Substances (PHS).[2][3]
This area must be clearly marked with appropriate hazard signage.
- Training: All personnel must receive documented training on the specific hazards of this compound and on the laboratory's standard operating procedures (SOPs) before beginning work.[1]
- Restricted Access: Access to areas where this chemical is stored and used should be restricted to authorized and trained personnel only.

2.3 Personal Protective Equipment (PPE)

PPE is the final barrier of protection and must be used in conjunction with engineering and administrative controls.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Protection	Standard/Material Specification	Rationale
Hands	Double-gloving with chemical-resistant gloves	Inner: Nitrile. Outer: Butyl rubber or heavy-duty nitrile.	Provides robust protection against dermal absorption. Butyl rubber is highly recommended for hydrazines.[14] Change gloves immediately if contamination is suspected.[16]
Eyes/Face	Safety goggles and a face shield	ANSI Z87.1 compliant	Goggles protect against dust and splashes; a face shield provides an additional layer of protection, especially when there is a high splash hazard.[1][2]
Body	Flame-resistant laboratory coat	Nomex or similar	Protects skin and personal clothing from contamination. Flame-resistant material is a prudent choice given the potential fire hazards of related compounds.[2]

| Respiratory| Not required if used in a fume hood | NIOSH-approved respirator | A respirator may be required for emergency situations like a large spill.[14] Use must follow a formal respiratory protection program.[8] |

Section 3: Standard Operating Procedures (SOPs)

Adherence to detailed, step-by-step protocols is critical for ensuring safety.

3.1 Receiving and Storage Protocol

- Verification: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Segregation: Store the compound in a designated, well-ventilated, and locked cabinet.[\[7\]](#)[\[8\]](#)
- Compatibility: Store away from incompatible materials, particularly strong oxidizing agents and acids.[\[14\]](#)[\[15\]](#) The container must be tightly closed to protect from moisture.[\[7\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant GHS hazard pictograms.

3.2 Weighing and Solution Preparation Protocol

- Preparation: Don all required PPE before entering the designated area.
- Location: Perform all weighing and solution preparation activities inside a chemical fume hood.[\[2\]](#)
- Weighing: To minimize dust generation, weigh the solid onto a tared glassine paper or directly into the receiving vessel.[\[9\]](#) Use non-sparking tools.
- Dissolution: Add the solid to the solvent slowly and methodically. Be aware of any potential exothermic reactions.
- Decontamination: After weighing, carefully clean the balance and surrounding surfaces with a damp cloth, treating the cloth as hazardous waste.
- Hand Washing: Wash hands thoroughly after removing gloves.[\[1\]](#)

3.3 Waste Disposal Protocol

- Classification: All waste containing **(4-Chlorobenzyl)hydrazine dihydrochloride**, including empty containers, contaminated PPE, and reaction byproducts, must be treated as

hazardous waste.[7][9]

- Containerization: Use dedicated, clearly labeled, and sealed hazardous waste containers. Do not mix with other waste streams.[7]
- Disposal: Arrange for waste pickup through your institution's Environmental Health & Safety (EHS) department.[1] Do not pour any amount down the drain.[8][16]

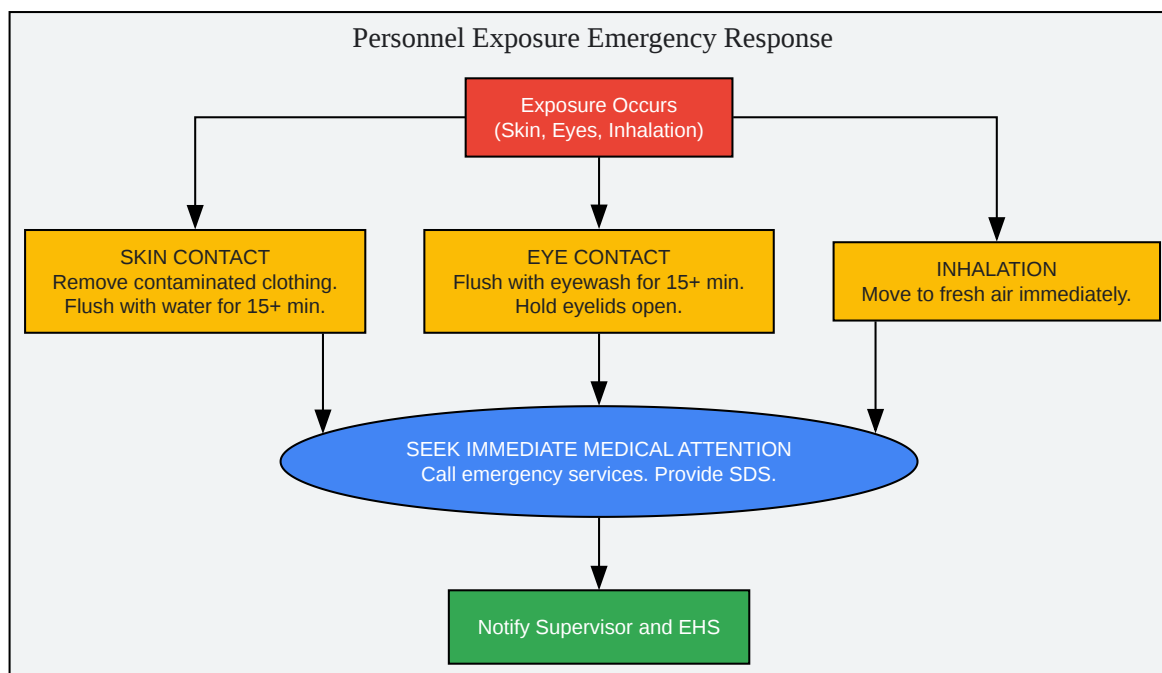
Section 4: Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

4.1 Spill Management

- Minor Spill (inside a fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
 - Carefully sweep or scoop the absorbed material into a designated hazardous waste container.[8][9]
 - Clean the spill area with a suitable decontaminating solution, followed by soap and water.
- Major Spill (outside a fume hood or large volume):
 - EVACUATE: Immediately evacuate the area.[2]
 - ALERT: Notify your supervisor and institutional EHS/emergency response team.[1][3]
 - SECURE: Secure the area to prevent re-entry.
 - ASSIST: Remain at a safe distance to provide information to emergency responders.[3]
 - DO NOT attempt to clean up a major spill yourself.[1][2]

4.2 Personnel Exposure



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Caption: Immediate first aid followed by professional medical help is critical.

- Skin Contact: Immediately remove all contaminated clothing and flush the affected skin with copious amounts of water for at least 15 minutes in a safety shower.[3][9] Seek immediate medical attention.[3][7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids.[9] Seek immediate medical attention.[7][8]
- Inhalation: Move the person to fresh air.[3][7] If breathing is difficult or has stopped, provide artificial respiration (if trained) and seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting.[8][9] If the person is conscious, rinse their mouth with water and give them 1-2 glasses of water to drink.[7][9] Seek immediate medical attention.[7]

[\[8\]](#)

Section 5: Occupational Exposure & Health Monitoring

While specific Occupational Exposure Limits (OELs) for **(4-Chlorobenzyl)hydrazine dihydrochloride** have not been established, the limits for hydrazine provide a critical benchmark for ensuring safety. The goal should always be to maintain exposure levels as low as reasonably achievable (ALARA).

Table 4: Occupational Exposure Limits (OELs) for Hydrazine

Agency	Limit Type	Value	Notes
OSHA	PEL (8-hr TWA)	1 ppm	Permissible Exposure Limit [12]
NIOSH	REL (2-hr Ceiling)	0.03 ppm	Recommended Exposure Limit; considered a potential occupational carcinogen [12] [17]
ACGIH	TLV (8-hr TWA)	0.01 ppm	Threshold Limit Value; provides a greater margin of safety [12]

| NIOSH | IDLH | 50 ppm | Immediately Dangerous to Life or Health[\[17\]](#) |

Given the carcinogenicity of this class of compounds, adhering to the most conservative limit, such as the ACGIH TLV of 0.01 ppm for hydrazine, is the most prudent course of action. Medical surveillance may be recommended for personnel with a high potential for exposure.

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